

In-depth Technical Guide: Molecular Weight of Fmoc-Met-OH-d3

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Compound of Interest

Compound Name: Fmoc-Met-OH-d3

Cat. No.: B1448251

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This technical guide provides a detailed analysis of the molecular weight of the deuterated amino acid derivative, **Fmoc-Met-OH-d3**. It is intended for researchers, scientists, and professionals in the field of drug development who utilize isotopically labeled compounds in their studies.

Core Analysis: Molecular Weight Determination

Fmoc-L-methionine (Fmoc-Met-OH) is a widely used derivative in solid-phase peptide synthesis. Its deuterated isotopologue, **Fmoc-Met-OH-d3**, is a valuable tool in various research applications, including mass spectrometry-based proteomics and metabolic studies. The key to its utility lies in the precise mass difference introduced by the deuterium atoms.

The standard, non-deuterated Fmoc-Met-OH has a molecular formula of $C_{20}H_{21}NO_4S$ and a molecular weight of 371.45 g/mol [1][2][3][4]. The "-d3" designation in **Fmoc-Met-OH-d3** signifies that three hydrogen atoms have been replaced by three deuterium atoms. In the case of methionine, this substitution typically occurs at the terminal methyl group attached to the sulfur atom.

The molecular weight of **Fmoc-Met-OH-d3** is calculated by subtracting the mass of the three replaced hydrogen atoms from the molecular weight of the standard Fmoc-Met-OH and adding the mass of the three deuterium atoms.

Calculation:

- Molecular Weight of Fmoc-Met-OH = 371.45 g/mol
- Atomic Weight of Hydrogen (H) \approx 1.008 g/mol [5][6]
- Atomic Weight of Deuterium (D) \approx 2.014 g/mol
- Mass of 3 Hydrogen atoms = $3 \times 1.008 \text{ g/mol} = 3.024 \text{ g/mol}$
- Mass of 3 Deuterium atoms = $3 \times 2.014 \text{ g/mol} = 6.042 \text{ g/mol}$

Molecular Weight of **Fmoc-Met-OH-d3** = (Molecular Weight of Fmoc-Met-OH) - (Mass of 3 H) + (Mass of 3 D)
Molecular Weight of **Fmoc-Met-OH-d3** = $371.45 - 3.024 + 6.042 = 374.468 \text{ g/mol}$

Data Presentation: Summary of Molecular Weights

For clarity and ease of comparison, the quantitative data related to the molecular weight determination is summarized in the table below.

Compound/Element	Molecular/Atomic Weight (g/mol)
Fmoc-Met-OH	371.45[1][2][3][4]
Hydrogen (H)	1.008[5][6]
Deuterium (D)	2.014
Fmoc-Met-OH-d3	374.468

Experimental Protocols

The molecular weight of **Fmoc-Met-OH-d3** presented in this guide is a calculated value derived from the known molecular weight of Fmoc-Met-OH and the standard atomic weights of hydrogen and deuterium. The experimental verification of this molecular weight would typically be performed using high-resolution mass spectrometry.

Conceptual Workflow for Mass Spectrometry Verification:

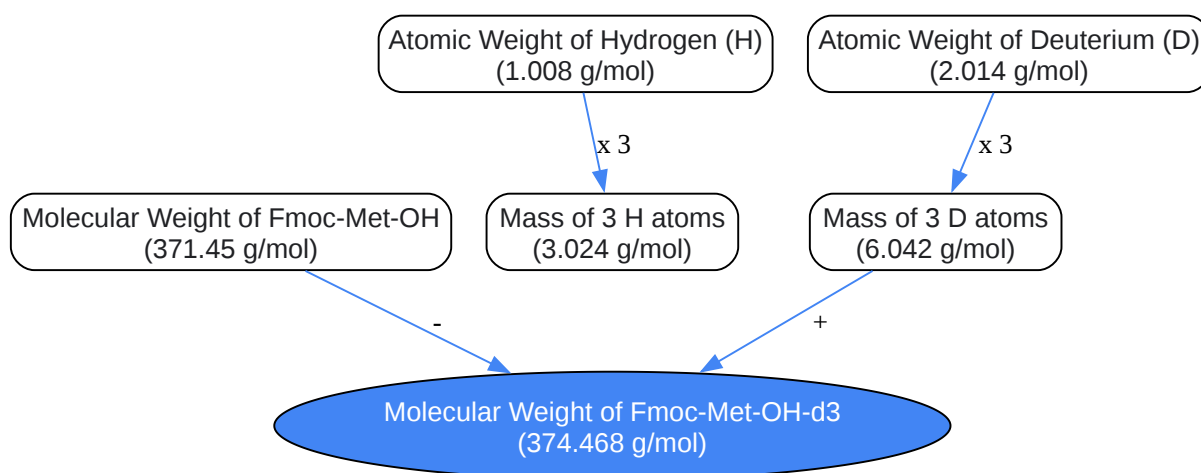
- Sample Preparation: A solution of **Fmoc-Met-OH-d3** is prepared in a suitable solvent, such as acetonitrile or methanol, often with the addition of a small amount of formic acid to

promote ionization.

- **Infusion and Ionization:** The sample solution is introduced into the mass spectrometer, typically via direct infusion or liquid chromatography. Electrospray ionization (ESI) is a common technique used to generate gas-phase ions of the analyte.
- **Mass Analysis:** The generated ions are guided into the mass analyzer (e.g., a time-of-flight or Orbitrap analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection and Data Analysis:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The molecular weight is determined from the peak corresponding to the protonated molecule, $[M+H]^+$.

Mandatory Visualization

The logical relationship for the calculation of the molecular weight of **Fmoc-Met-OH-d3** is illustrated in the following diagram.



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